

# Chemical structure and properties of Ophiopogonin D.

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## Compound of Interest

Compound Name: *Ophiopogonin D'*

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## Ophiopogonin D: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

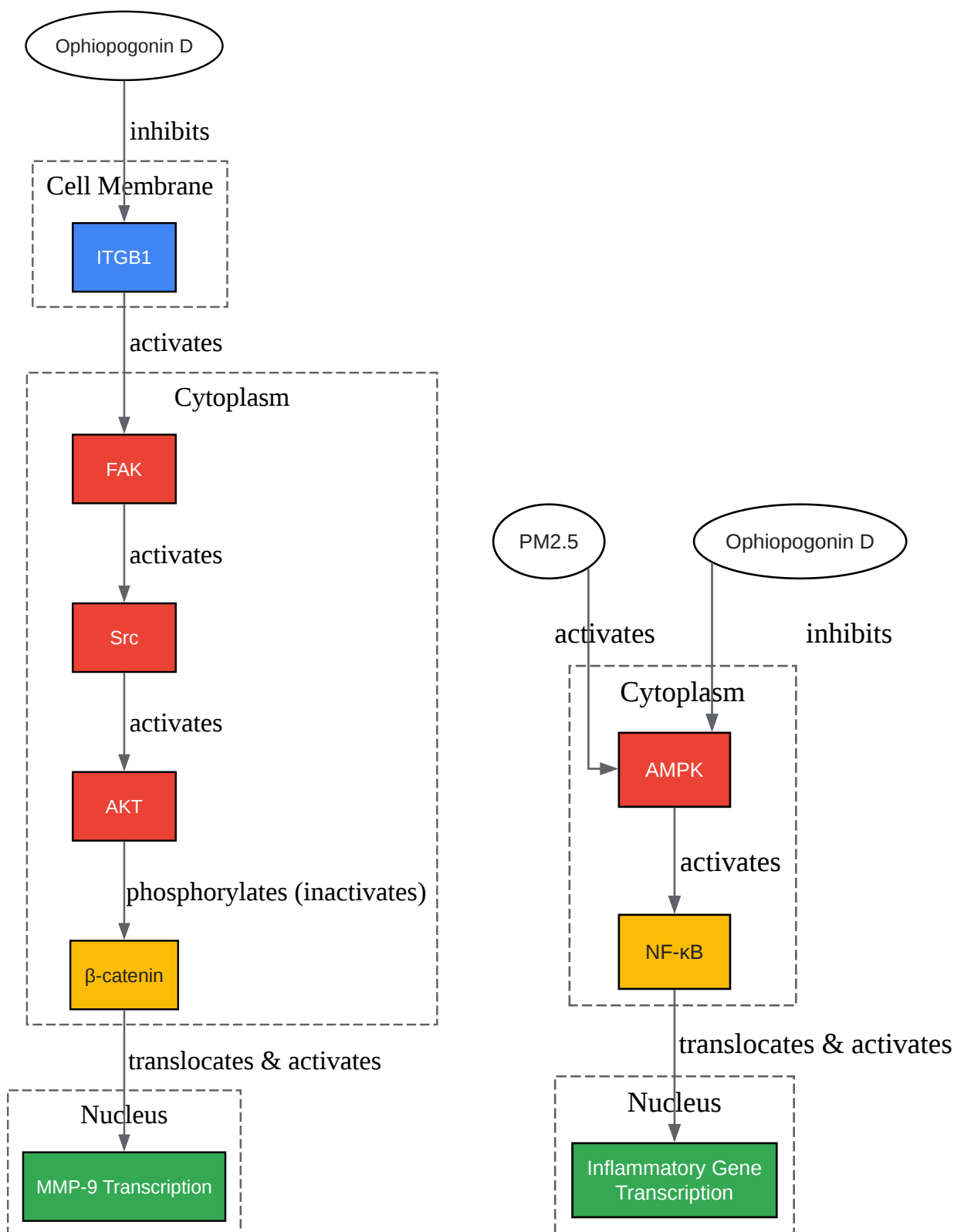
### Abstract

Ophiopogonin D is a naturally occurring steroidal glycoside isolated from the tuber of *Ophiopogon japonicus*. This technical guide provides an in-depth overview of the chemical structure, physicochemical properties, and pharmacological activities of Ophiopogonin D. It is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development. The guide summarizes key quantitative data, details experimental protocols for its biological evaluation, and visualizes its known mechanisms of action through signaling pathway diagrams.

### Chemical Structure and Properties

Ophiopogonin D is a C27 steroid glycoside with a ruscogenin aglycone. Its complex structure features a spirostanol skeleton with multiple hydroxyl groups and a trisaccharide chain attached at the C-3 position.

Chemical Structure:



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- To cite this document: BenchChem. [Chemical structure and properties of Ophiopogonin D.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b587195#chemical-structure-and-properties-of-ophiopogonin-d]

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